Best practices for handling and storage of 1,6-Dimethylnaphthalene

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Compound of Interest	
Compound Name:	1,6-Dimethylnaphthalene
Cat. No.:	B047092

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Technical Support Center: 1,6-Dimethylnaphthalene

This technical support center provides best practices for the handling and storage of **1,6-Dimethylnaphthalene**, targeting researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to directly address potential issues encountered during experimental procedures.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **1,6-Dimethylnaphthalene** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	$C_{12}H_{12}$[1]
Molecular Weight	156.22 g/mol [1][2]
Appearance	Clear pale yellow liquid[2]
Density	1.002 g/mL at 25 °C[1]
Melting Point	-17 to -16 °C[1]
Boiling Point	264.4 to 266 °C at 760 mmHg[1]
Flash Point	110.5 to 112 °C (closed cup)[1]
Solubility in Water	Less than 1 mg/mL at 20.5 °C[3]
Vapor Pressure	0.01 mmHg[2]

Frequently Asked Questions (FAQs)

1. What are the primary hazards associated with **1,6-Dimethylnaphthalene**?

1,6-Dimethylnaphthalene may be harmful by ingestion, inhalation, or skin absorption and may cause irritation.[3][4] When heated to decomposition, it can emit toxic fumes of carbon monoxide and carbon dioxide.[3][4]

2. What personal protective equipment (PPE) should be worn when handling **1,6-Dimethylnaphthalene**?

It is recommended to use eyeshields, gloves, and a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge, especially when weighing and diluting the neat chemical. [3]

3. What are the proper storage conditions for **1,6-Dimethylnaphthalene**?

You should store this chemical at ambient temperatures in a cool, dry, and well-ventilated area. [3][5][6] It should be stored away from strong oxidizing agents and sources of ignition.[3][5] The storage class for this combustible liquid is 10.

4. What materials are incompatible with **1,6-Dimethylnaphthalene**?

1,6-Dimethylnaphthalene can react with strong oxidizing agents.[2][3]

5. How should **1,6-Dimethylnaphthalene** be disposed of?

The most favorable course of action is to use an alternative chemical product with less inherent propensity for occupational exposure or environmental contamination.[2] Any unused portion of the material can be recycled for its approved use or returned to the manufacturer or supplier.[2] Ultimate disposal must consider the material's impact on air quality, potential migration in soil or water, and effects on animal and plant life, in conformance with environmental and public health regulations.[2] Contaminated clothing and absorbent paper should be sealed in a vapor-tight plastic bag for eventual disposal.[2][3][5]

Troubleshooting Guide

Issue: Accidental Spill of **1,6-Dimethylnaphthalene**

An accidental spill of **1,6-Dimethylnaphthalene** requires immediate and appropriate action to mitigate risks.

Experimental Protocol: Spill Cleanup

- Immediate Action: First, remove all sources of ignition from the area of the spill.[2][3][5]

- Containment: Use absorbent paper to pick up all liquid spill material.[2][3][5]

- Decontamination: Solvent wash all contaminated surfaces with 60-70% ethanol, followed by washing with a soap and water solution.[2][3][5]

- Waste Disposal: Seal your contaminated clothing and the absorbent paper in a vapor-tight plastic bag for eventual disposal.[2][3][5]

- Area Safety: Do not reenter the contaminated area until a Safety Officer or other responsible person has verified that the area has been properly cleaned.[2][3][5]

Issue: Unexpected Reaction or Decomposition

1. What are the signs of decomposition?

When heated to decomposition, **1,6-Dimethylnaphthalene** emits toxic fumes of carbon monoxide and carbon dioxide.[3][4]

2. What should I do if I suspect a reaction with an incompatible material?

1,6-Dimethylnaphthalene can react with strong oxidizing agents.[2][3] If an unintended reaction is suspected, evacuate the area and consult your institution's safety protocols for chemical incidents.

Visual Workflow

The following diagram illustrates the logical workflow for handling a spill of **1,6-Dimethylnaphthalene**.

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